

# chemical structure and IUPAC name of 9-(3,5-Diphenylphenyl)-10-bromoanthracene

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## Compound of Interest

Compound Name: 9-(3,5-Diphenylphenyl)-10-bromoanthracene

Cat. No.: B1289989

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## In-depth Technical Guide: 9-(3,5-Diphenylphenyl)-10-bromoanthracene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, IUPAC name, properties, and a proposed synthesis protocol for **9-(3,5-Diphenylphenyl)-10-bromoanthracene**. This molecule is of interest in the field of organic electronics, particularly for applications in Organic Light-Emitting Diodes (OLEDs).

## Chemical Structure and IUPAC Name

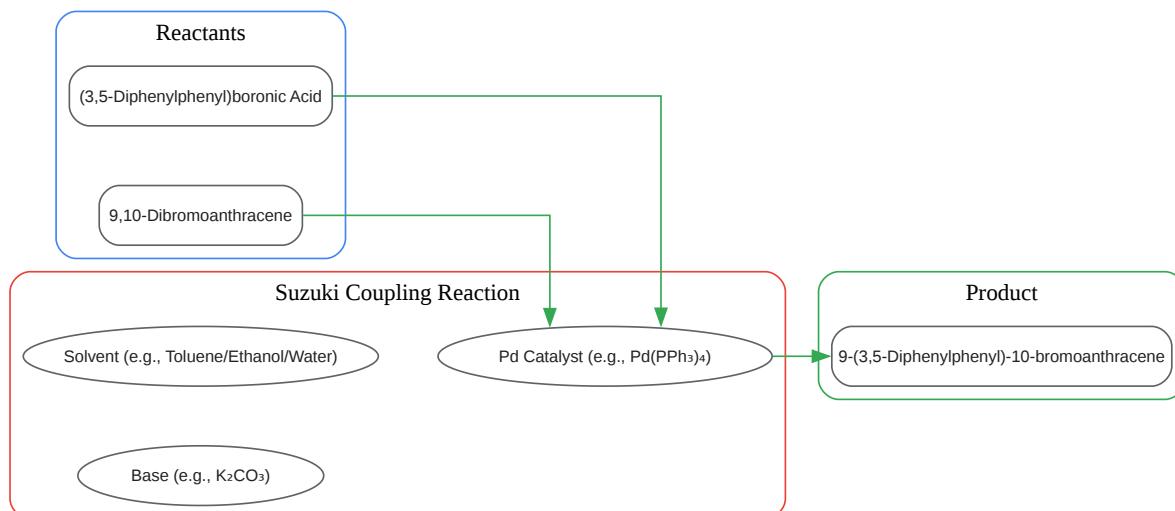
The molecule consists of a central anthracene core substituted at the 9-position with a 3,5-diphenylphenyl group and at the 10-position with a bromine atom.

IUPAC Name: 9-bromo-10-(3,5-diphenylphenyl)anthracene[1]

Synonyms: **9-(3,5-Diphenylphenyl)-10-bromoanthracene**; 9-Bromo-10-[1,1':3',1"-terphenyl]-5'-ylanthracene

CAS Number: 474688-74-9

## Chemical Structure Diagram



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## References

- 1. chemscene.com [chemscene.com]
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